

An In-depth Technical Guide to 4-Nitrosalicylic Acid (CAS: 619-19-2)

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Compound of Interest

Compound Name: 4-Nitrosalicylic acid

Cat. No.: B050511

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This technical guide provides a comprehensive overview of **4-Nitrosalicylic acid** (CAS: 619-19-2), a key chemical intermediate. The document details its chemical and physical properties, synthesis protocols, applications, and safety information, presenting quantitative data in structured tables and visualizing complex processes through diagrams.

Core Properties and Identifiers

4-Nitrosalicylic acid, also known as 2-Hydroxy-4-nitrobenzoic acid, is an aromatic organic compound with the chemical formula $C_7H_5NO_5$.^[1] At room temperature, it typically presents as a white to pale brown or yellow crystalline powder.^{[1][2][3]} It is characterized by a salicylic acid structure substituted with a nitro group at the fourth position. The compound is sparingly soluble in water but shows better solubility in polar organic solvents like ethanol and acetone.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	183.12 g/mol	[3][4]
Melting Point	234 - 239 °C	[2][3][4][5]
Boiling Point	316.77°C (rough estimate)	[3]
Density	1.6074 g/cm ³ (rough estimate)	[3][5]
pKa	2.11 ± 0.13 (Predicted)	[1][3]
Appearance	White to pale brown/yellow solid or crystalline powder	[1][2][3]
Refractive Index	1.6280 (estimate)	[3]

Table 2: Chemical Identifiers

Identifier	Value	Source
CAS Number	619-19-2	[1][3][4]
EINECS	210-584-0	[1][3]
PubChem CID	69266	[1][6]
InChI	InChI=1S/C7H5NO5/c9-6-3-4(8(12)13)1-2-5(6)7(10)11/h1-3,9H,(H,10,11)	[1][3][7]
InChIKey	UKWUOTZGXIZAJC-UHFFFAOYSA-N	[1][3][7]
Canonical SMILES	<chem>C1=CC(=C(C=C1--INVALID-LINK--[O-])O)C(=O)O</chem>	[1][8]
MDL Number	MFCD00071505	[4]
RTECS	VO5300100	[1][3]

Synthesis and Manufacturing

4-Nitrosalicylic acid is not a naturally occurring compound and must be synthesized.^[1] The industrial preparation requires carefully controlled conditions, particularly temperature and pH, to ensure optimal yield and purity.^[1]

Experimental Protocol: Synthesis from 2-Amino-4-nitrobenzoic Acid

A documented method for producing 2-hydroxy-4-nitrobenzoic acid (**4-Nitrosalicylic acid**) involves the diazotization of 2-amino-4-nitrobenzoic acid.^[9] This process is a significant improvement over older methods that resulted in tarry products and poor yields.^[9]

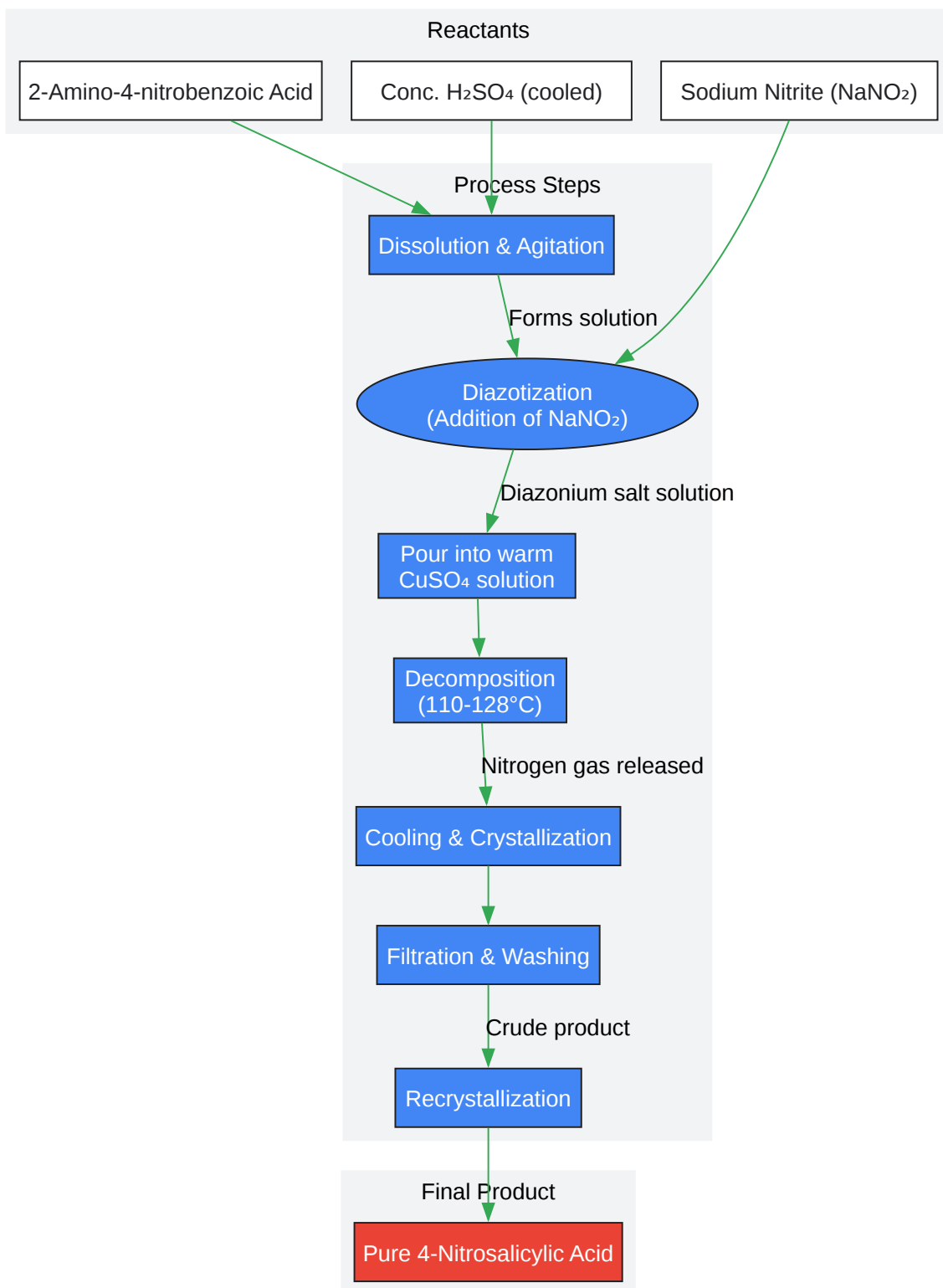
Materials:

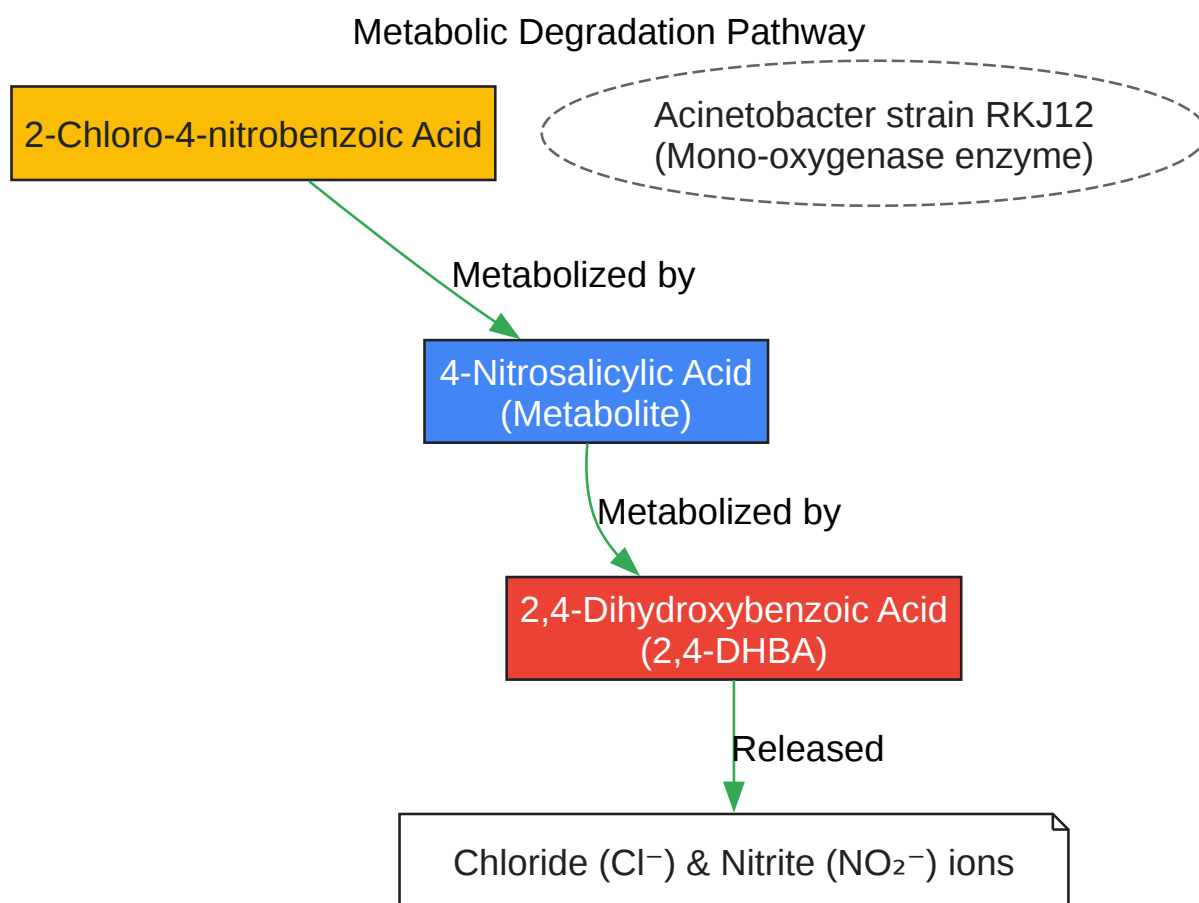
- 2-amino-4-nitrobenzoic acid (1 kg)
- Concentrated sulfuric acid (6 liters)
- Finely powdered sodium nitrite (400 g)
- Copper sulfate solution

Procedure:

- Dissolve 1 kg of 2-amino-4-nitrobenzoic acid in 6 liters of well-cooled concentrated sulfuric acid with agitation.^[9]
- Add 400 g of finely powdered sodium nitrite in portions to the solution while continuing agitation for 1.5 hours. This forms the diazonium sulfate.^[9]
- Pour the resulting solution into a copper sulfate solution heated to approximately 80°C.^[9]
- The temperature of the mixture will increase to between 110°C and 128°C, causing the diazo compound to decompose and split off nitrogen.^[9]
- After cooling, the crystallized 2-hydroxy-4-nitrobenzoic acid is filtered off.^[9]
- Wash the product with water and recrystallize to obtain a pure final product.^[9]

Synthesis Workflow of 4-Nitrosalicylic Acid





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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Nitrosalicylic Acid (CAS: 619-19-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050511#4-nitrosalicylic-acid-cas-number-619-19-2-properties]

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